

An In-depth Technical Guide to the Physicochemical Properties of 3-Aminopropylphosphinic Acid

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Compound of Interest

Compound Name: 3-Aminopropylphosphinic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Aminopropylphosphinic acid**. The information is curated for professionals in research and drug development, with a focus on clarity, data presentation, and methodological context.

Introduction

3-Aminopropylphosphinic acid, also known as 3-APPA or (3-aminopropyl)phosphonic acid, is an organophosphorus compound and a structural analog of the neurotransmitter gamma-aminobutyric acid (GABA).^{[1][2]} It is recognized primarily for its role as a potent and selective GABAB receptor agonist.^{[3][4][5]} Its structural similarity to GABA allows it to interact with specific receptor subtypes, making it a valuable tool in neuroscience research and a potential scaffold for drug design. This document outlines its key physicochemical characteristics, which are fundamental to understanding its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and handling in a laboratory setting.

Core Physicochemical Properties

The fundamental physicochemical properties of **3-Aminopropylphosphinic acid** are summarized in the table below. These values are critical for predicting its behavior in biological

systems and for designing experimental protocols.

Property	Value	Source(s)
Molecular Formula	C3H10NO3P	[3][6][7]
Molecular Weight	139.09 g/mol	[3][6][7]
Appearance	Off-white to faintly greenish or light yellow crystalline powder.	[6][8]
Melting Point	294 °C (decomposes)	[6][9][10]
Boiling Point	343.0 ± 44.0 °C (Predicted)	[6][9]
Water Solubility	Soluble	[1][6][11]
pKa	2.11 ± 0.10 (Predicted)	[6]
LogP	-4.5 (Predicted)	[7]

Experimental Protocols for Property Determination

While specific experimental documentation for the determination of every property of **3-Aminopropylphosphinic acid** is not publicly detailed, the following are standard methodologies used for such characterizations.

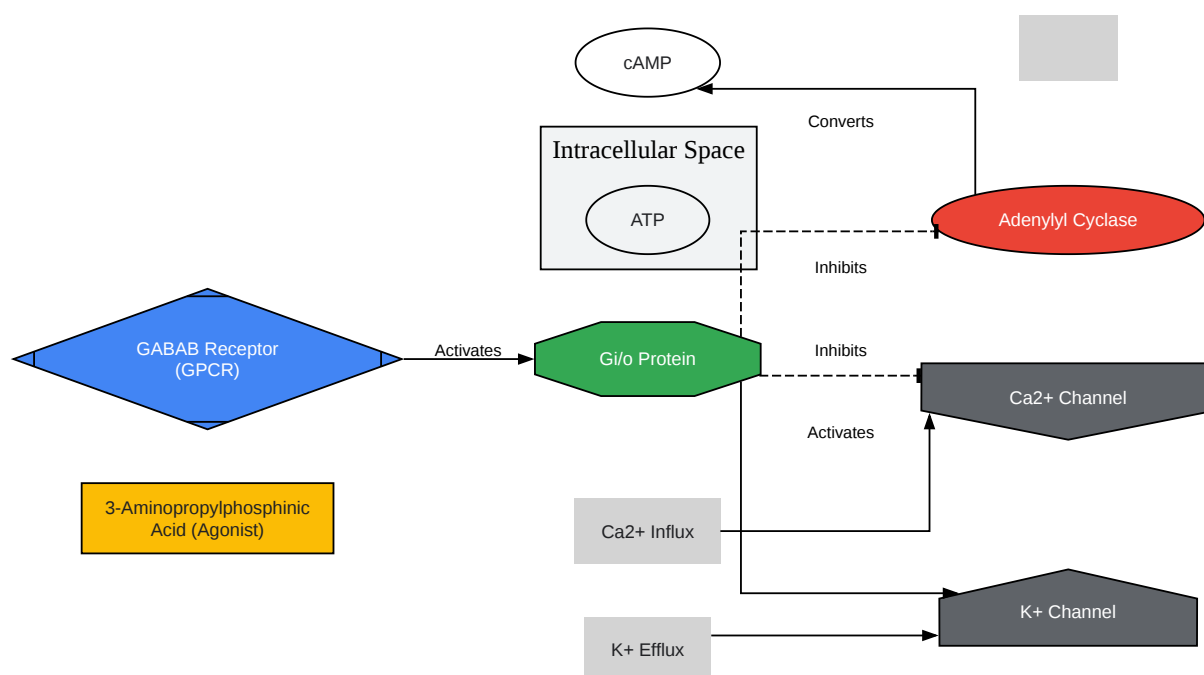
- **Melting Point Determination:** The melting point of a solid crystalline substance like **3-Aminopropylphosphinic acid** is typically determined using the capillary melting point method. A small, powdered sample is packed into a thin capillary tube, which is then heated in a calibrated apparatus. The temperature range from the first appearance of liquid to the complete melting of the sample is recorded. The observation that the compound decomposes at its melting point is a critical piece of data obtained from this process.
- **Solubility Assessment:** The shake-flask method (OECD Guideline 105) is a standard protocol for determining water solubility. Excess solid **3-Aminopropylphosphinic acid** would be added to a known volume of water at a specific temperature. The mixture is agitated until equilibrium is reached. The solution is then filtered to remove undissolved solid, and the concentration of the dissolved compound in the filtrate is measured using a suitable

analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy, to determine its solubility.

- pKa and LogP Determination:
 - pKa: The acid dissociation constant (pKa) can be determined experimentally by potentiometric titration. A solution of the compound is titrated with a strong base (e.g., NaOH), and the pH is measured as a function of the volume of titrant added. The pKa value corresponds to the pH at the half-equivalence point.
 - LogP: The partition coefficient (LogP), which measures the lipophilicity of a compound, is commonly determined using the shake-flask method. The compound is dissolved in a biphasic system of n-octanol and water. After equilibration, the concentration of the compound in each phase is measured to calculate the partition coefficient. The predicted value of -4.5 suggests that **3-Aminopropylphosphinic acid** is highly hydrophilic.^[7]

Biological Activity and Signaling Pathway

As a GABA analog, **3-Aminopropylphosphinic acid**'s primary biological role is as a selective agonist for the GABAB receptor.^{[3][5]} GABAB receptors are G-protein coupled receptors (GPCRs) that mediate the inhibitory effects of GABA in the central nervous system.



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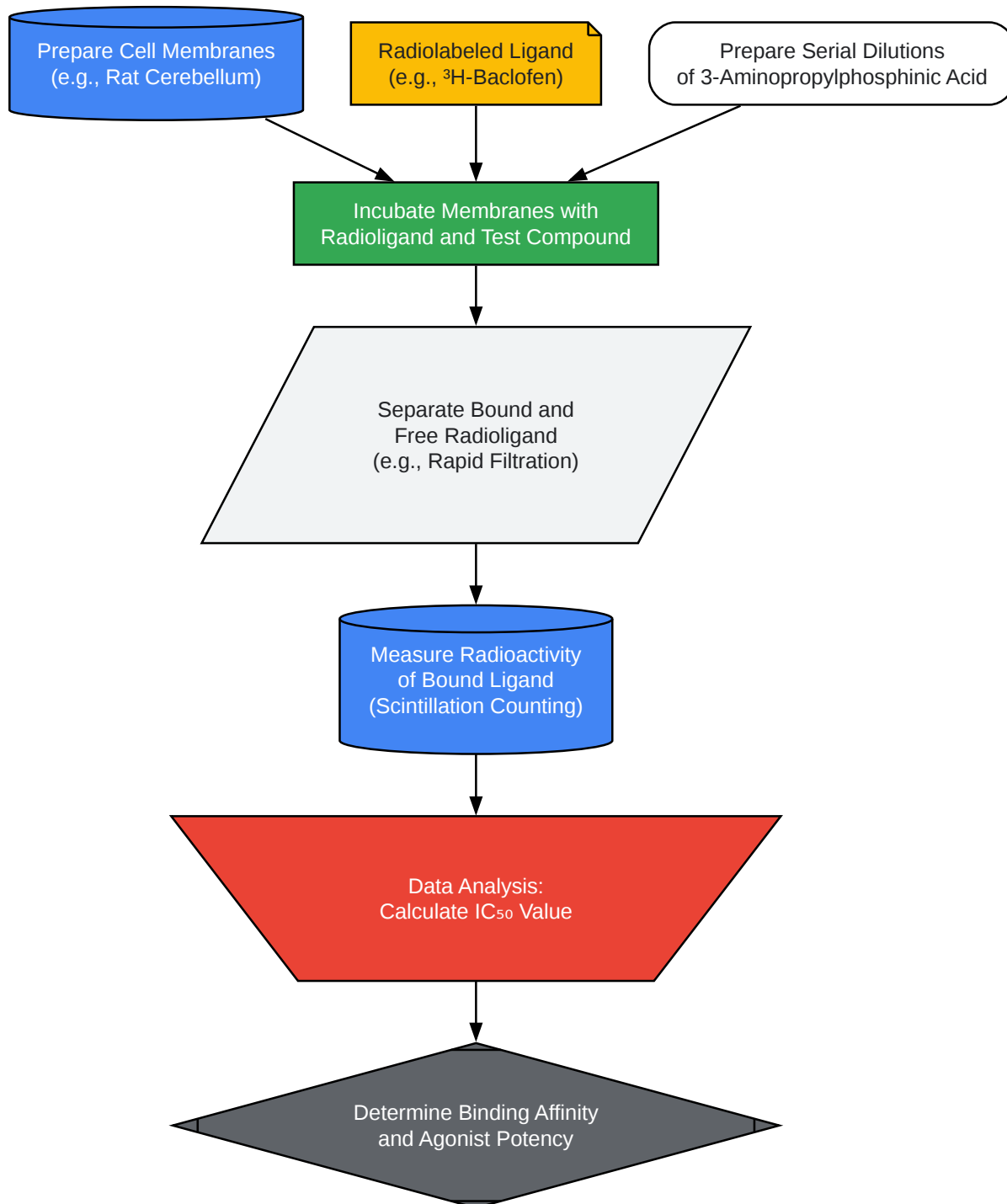
GABAB Receptor Activation by **3-Aminopropylphosphinic Acid**.

Upon binding of **3-Aminopropylphosphinic acid**, the GABAB receptor activates an associated inhibitory G-protein (Gi/o). This activation leads to two primary downstream effects:

- **Inhibition of Adenylyl Cyclase:** The activated G-protein inhibits the enzyme adenylyl cyclase, which reduces the intracellular concentration of cyclic AMP (cAMP).
- **Modulation of Ion Channels:** The G-protein directly modulates ion channel activity, leading to the opening of G-protein-coupled inwardly-rectifying potassium (GIRK) channels and the closing of voltage-gated calcium channels. The resulting potassium efflux and reduced calcium influx hyperpolarize the neuron, leading to an inhibitory postsynaptic potential (IPSP) and a reduction in neurotransmitter release.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for evaluating the agonist activity of a compound like **3-Aminopropylphosphinic acid** at the GABAB receptor using a radioligand binding assay, a common experimental approach in pharmacology.[1]



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. (3-Aminopropyl)phosphonic acid | 13138-33-5 | FA142718 [biosynth.com]
- 3. scbt.com [scbt.com]
- 4. researchgate.net [researchgate.net]
- 5. medchemexpress.com [medchemexpress.com]
- 6. 3-Aminopropylphosphonic acid | 13138-33-5 [chemicalbook.com]
- 7. 3-Aminopropylphosphonic acid | C₃H₁₀NO₃P | CID 97587 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. (3-Aminopropyl)phosphonic Acid 13138-33-5 | TCI EUROPE N.V. [tcichemicals.com]
- 9. chembk.com [chembk.com]
- 10. 3-Aminopropylphosphonic acid 98 13138-33-5 [sigmaaldrich.com]
- 11. (3-Aminopropyl)phosphonic acid, 97%, Thermo Scientific Chemicals 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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